

An In-depth Technical Guide to Cesium Telluride (Cs₂Te)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cesium telluride

CAS No.: 12191-06-9

Cat. No.: B077387

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cesium Telluride (Cs₂Te) is an inorganic salt and a member of the alkali metal chalcogenide family, characterized by the chemical formula Cs₂Te.[1] It is a crystalline solid that has garnered significant attention in materials science primarily for its exceptional photoemissive properties. [1] This makes it a critical material for fabricating high-quantum-efficiency photocathodes used in electron accelerators, photomultiplier tubes, and laser-driven radio frequency (RF) electron guns.[1][2] As a p-type semiconductor, Cs₂Te possesses a combination of high thermal stability, a direct band gap suitable for photon-to-electron conversion, and robustness in poor vacuum conditions compared to other photocathode materials.[1][3][4]

This guide provides a comprehensive overview of the chemical formula, physical, electronic, and chemical properties of **Cesium Telluride**. It includes detailed experimental protocols for its synthesis and characterization, a summary of its applications, and important safety and toxicity considerations relevant to laboratory and industrial handling.

Chemical and Physical Properties

Cesium Telluride is a pale yellow to white crystalline solid at room temperature.[1] Its properties are defined by its predominantly ionic bonding between cesium (Cs^+) and telluride (Te^{2-}) ions, which arrange in a stable antifluorite crystal structure.[1]

Quantitative Data

The key physical, structural, electronic, and thermal properties of **Cesium Telluride** are summarized in the tables below.

Table 1: Physical and Structural Properties of **Cesium Telluride**

Property	Value	Notes
Chemical Formula	Cs_2Te	[2][5]
Molar Mass	393.4 g/mol	[1][5]
Appearance	White to pale yellow crystalline solid	[1]
Crystal Structure	Antifluorite (cubic)	Belongs to the $\text{Fm}3\text{m}$ space group.[1]
Lattice Parameter (a)	$\sim 8.19 \text{ \AA}$	At room temperature.[1]
Density (calculated)	4.47 g/cm^3	[1]
Melting Point	$\sim 795 \text{ }^\circ\text{C} / 821 \text{ }^\circ\text{C}$	May decompose before melting under atmospheric conditions.[1][6][7]
Boiling Point	$395.7 \text{ }^\circ\text{C}$	This value may reflect sublimation or decomposition phenomena rather than true boiling.[1][2]
CAS Number	12191-06-9	[2][6]

Table 2: Electronic and Thermal Properties of **Cesium Telluride**

Property	Value	Notes
Band Gap	3.3 eV (p-type semiconductor)	[4]
1.777 eV (calculated)	Value from the Materials Project; DFT calculations often underestimate band gaps.[8]	
Electron Affinity	-0.2 eV	[4]
Electron Mobility	20 cm ² /Vs	At room temperature.[9]
Hole Mobility	2.0 cm ² /Vs	At room temperature.[9]
Dielectric Breakdown Field	60 - 132 MV/m	Dependent on the doping level of the material.[9]
Lattice Thermal Conductivity	0.2 W/(m·K)	At room temperature, indicating ultralow conductivity. [9]

Chemical Reactivity

Cesium Telluride is a highly reactive compound, particularly towards moisture and oxidizing agents.

- Hydrolysis: It reacts rapidly upon exposure to water or moisture, producing cesium hydroxide and hydrogen telluride gas.[1] The reaction proceeds to completion within seconds at room temperature.[1]
 - $\text{Cs}_2\text{Te} + 2\text{H}_2\text{O} \rightarrow 2\text{CsOH} + \text{H}_2\text{Te}$
- Oxidation: It readily oxidizes in the presence of atmospheric oxygen, forming cesium carbonate and tellurium dioxide.[1] This degradation pathway is a key consideration for the lifetime of Cs₂Te photocathodes.[1][10]
 - $\text{Cs}_2\text{Te} + 2\text{O}_2 \rightarrow \text{Cs}_2\text{CO}_3 + \text{TeO}_2$

Experimental Protocols and Methodologies

The synthesis of **Cesium Telluride** can be approached through several methods, depending on the desired form, purity, and scale (e.g., bulk powder vs. thin film).

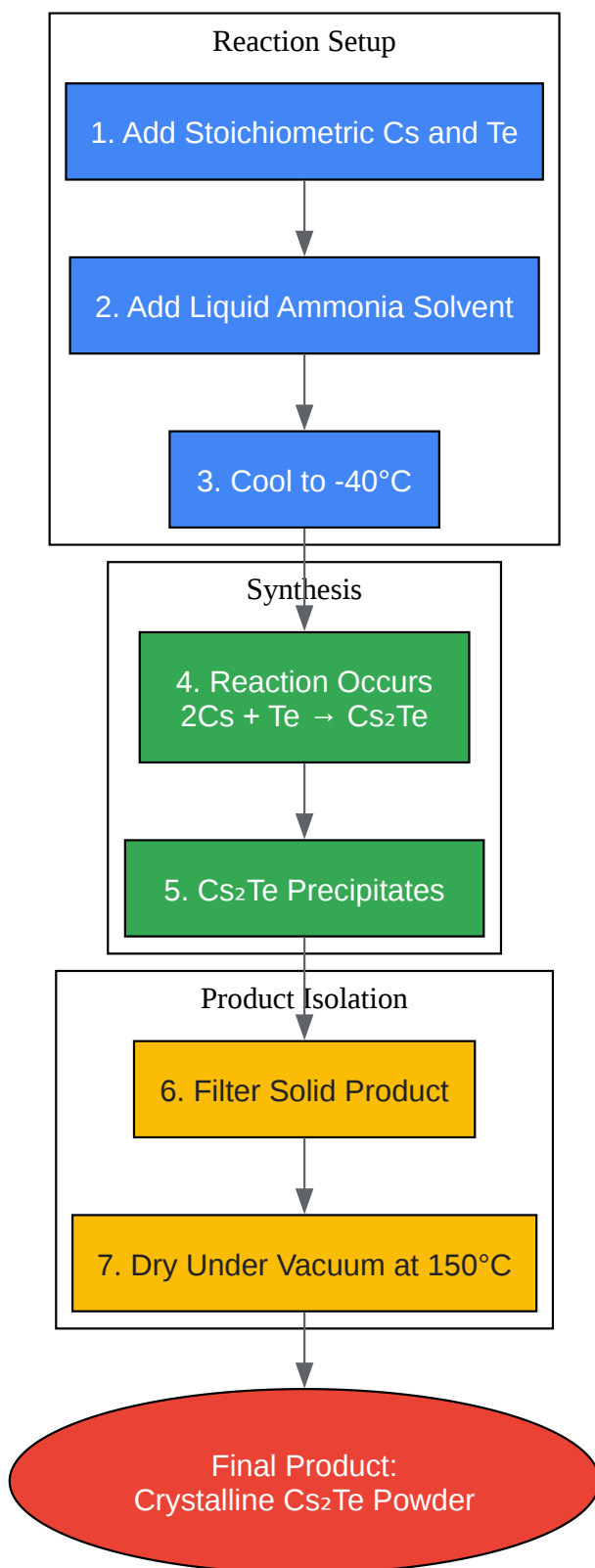
Laboratory Synthesis (Bulk)

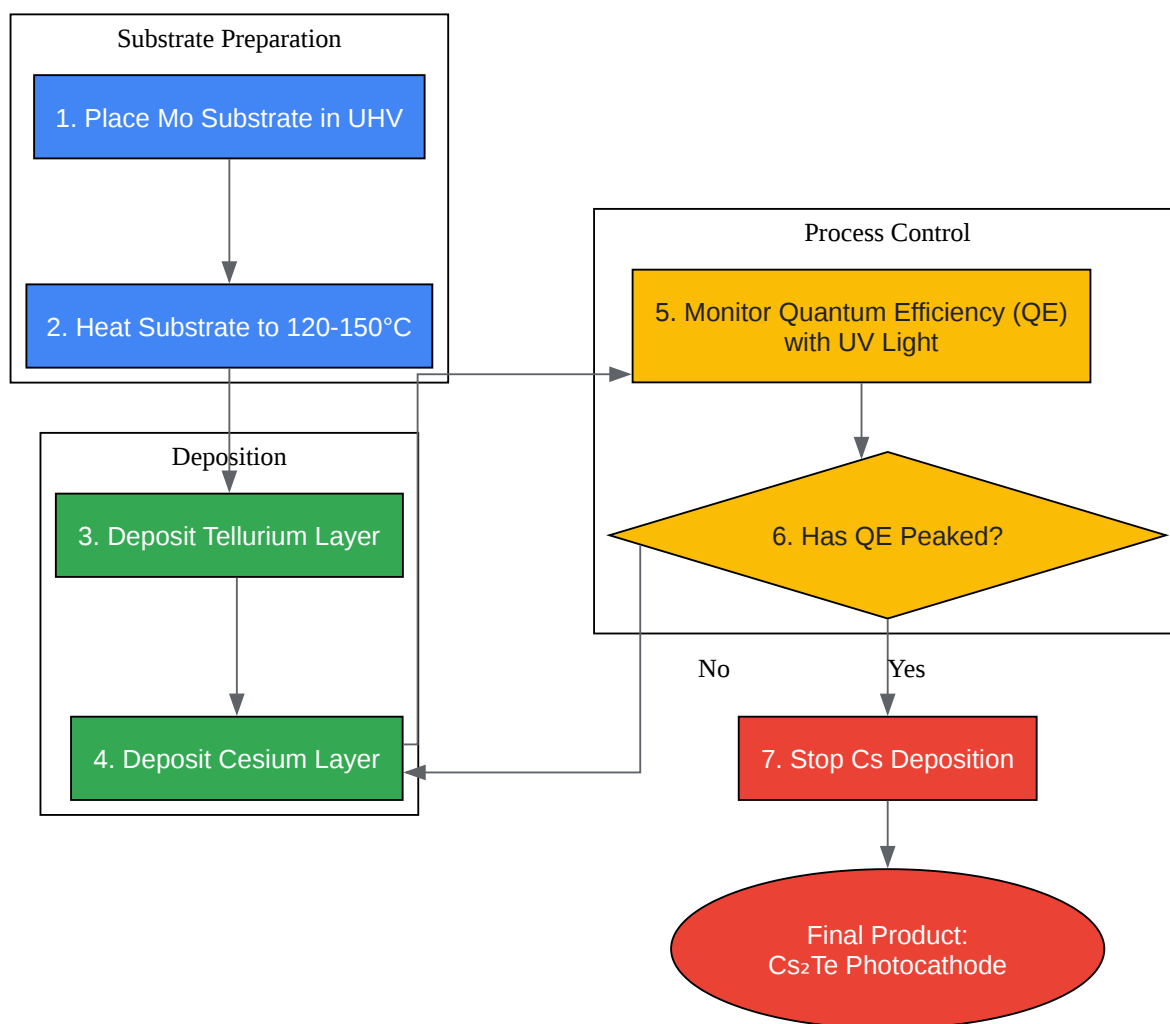
A common laboratory-scale method involves the direct reaction of the constituent elements in a suitable solvent.

Methodology:

- **Reactants:** Stoichiometric amounts of elemental cesium and elemental tellurium are used.
- **Solvent:** The reaction is conducted in liquid ammonia (NH₃).
- **Temperature Control:** The reaction vessel is maintained at approximately -40 °C to prevent the boiling of the liquid ammonia while ensuring the reaction proceeds.
- **Reaction:** The elements react directly to form **Cesium Telluride**: $2\text{Cs} + \text{Te} \rightarrow \text{Cs}_2\text{Te}$.
- **Product Isolation:** The Cs₂Te product precipitates as a crystalline solid from the ammonia solution.
- **Purification:** The precipitate is separated via filtration.
- **Drying:** The final product is dried under vacuum at 150 °C to remove any residual solvent.

This method typically yields a product with over 85% purity, suitable for applications like photocathode fabrication.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. webqc.org \[webqc.org\]](#)
- [2. Caesium telluride - Wikipedia \[en.wikipedia.org\]](#)
- [3. indico.global \[indico.global\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Cesium telluride \(Cs₂Te\) | Cs₂Te | CID 82968 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Page loading... \[wap.guidechem.com\]](#)
- [7. echemi.com \[echemi.com\]](#)
- [8. mp-573763: Cs₂Te \(orthorhombic, Pnma, 62\) \[legacy.materialsproject.org\]](#)
- [9. \[2405.04398\] A first-principles study of structural, elastic, electronic, and transport properties of Cs₂Te \[arxiv.org\]](#)
- [10. pubs.aip.org \[pubs.aip.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Cesium Telluride (Cs₂Te)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077387/docs#an-in-depth-technical-guide-to-cesium-telluride-cs-te\]](https://www.benchchem.com/product/b077387/docs#an-in-depth-technical-guide-to-cesium-telluride-cs-te)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)